

# Application Notes and Protocols: Utilizing 6-Azaauracil to Interrogate BUR1 Kinase Function

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## Compound of Interest

Compound Name: *BUR1*  
CAS No.: 23000-46-6  
Cat. No.: B1668064

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

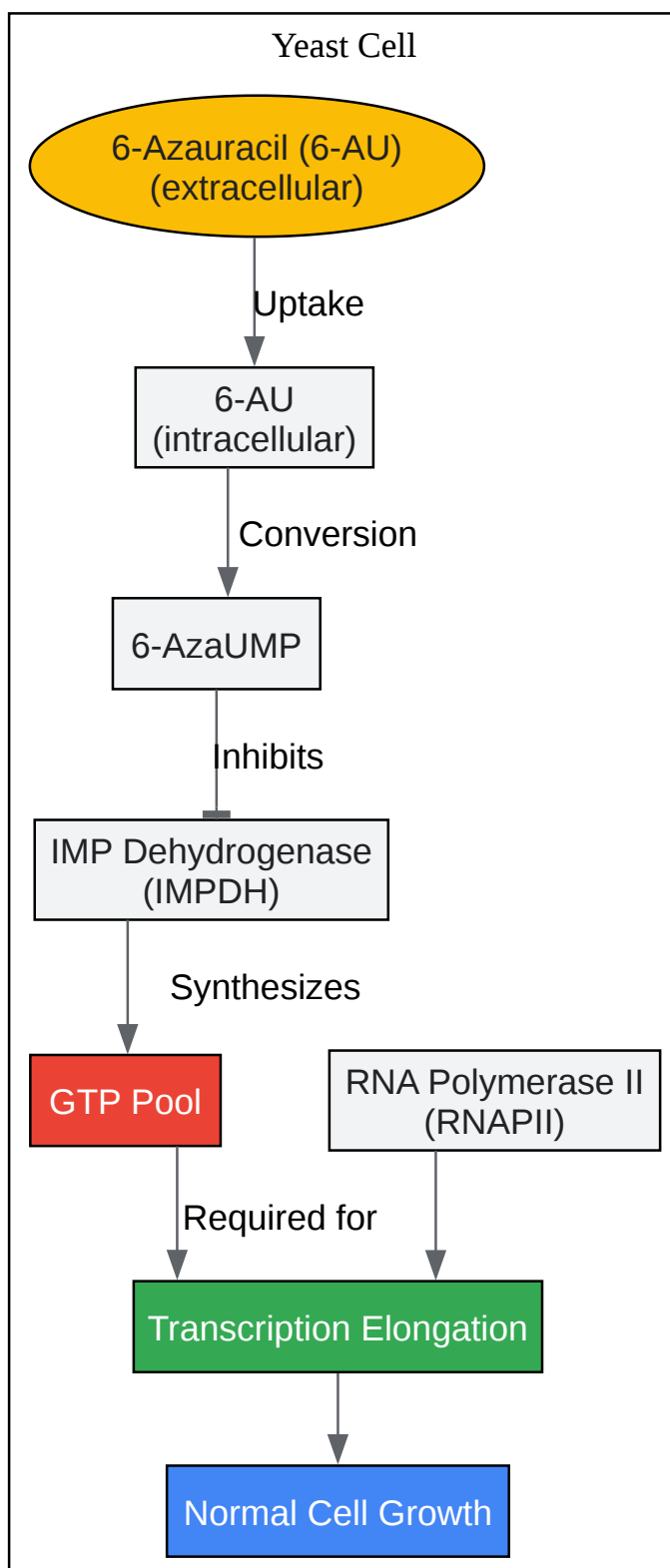
6-Azaauracil (6-AU) is a chemical probe widely used in molecular biology, particularly in yeast genetics, to study the process of transcription elongation. Its utility stems from its inhibitory effect on IMP dehydrogenase, a key enzyme in the de novo biosynthesis of GTP.<sup>[1][2]</sup> This reduction in intracellular GTP levels places stress on the transcriptional machinery, making cells hypersensitive to mutations in genes that are critical for efficient transcription elongation.<sup>[1][3][4]</sup>

One such gene is **BUR1**, which encodes a cyclin-dependent kinase (CDK) in *Saccharomyces cerevisiae*. The **Bur1** kinase, in complex with its cyclin partner Bur2, plays a crucial role in promoting the transition from transcription initiation to elongation. Mutants of **BUR1** exhibit a characteristic sensitivity to 6-AU, a phenotype that has been instrumental in dissecting its function. These application notes provide a comprehensive overview and detailed protocols for using 6-AU to study **BUR1** function.

## Mechanism of Action and Rationale for Use

6-AU is a uracil analog that, upon entering the cell, is converted to 6-azaUMP. This metabolite is a potent inhibitor of IMP dehydrogenase (IMPDH), the rate-limiting enzyme in GTP biosynthesis. The resulting depletion of the intracellular GTP pool is thought to increase the frequency of RNA Polymerase II (RNAPII) pausing and arrest during transcription elongation. In wild-type cells, a robust transcription elongation machinery can overcome this challenge. However, in cells with a compromised elongation apparatus, such as **bur1** mutants, the reduced availability of GTP leads to a significant growth defect, manifesting as 6-AU sensitivity. This provides a powerful genetic tool to identify and characterize components of the transcription elongation machinery.

The signaling pathway for 6-AU's effect on transcription is depicted below:



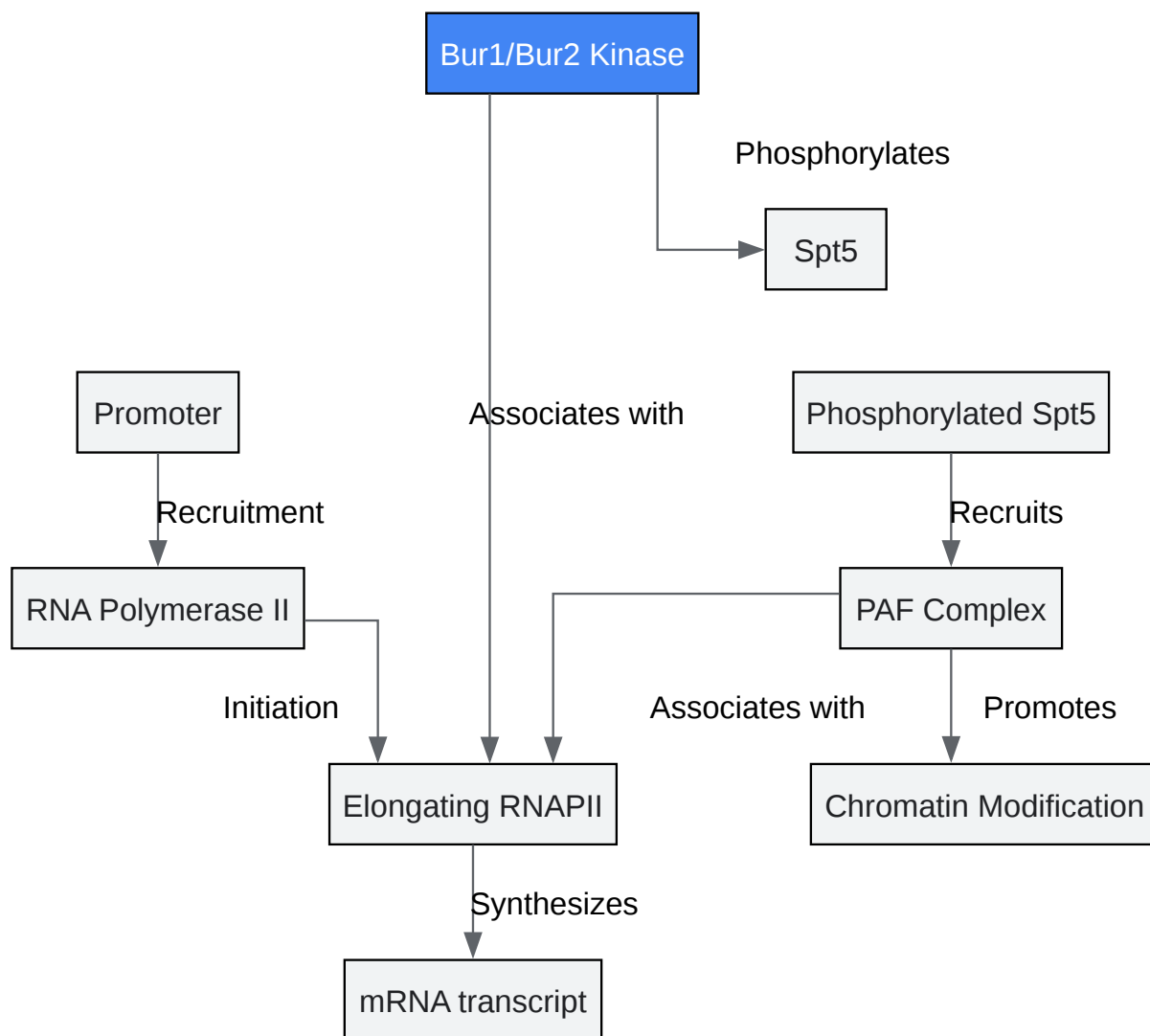
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Caption: Mechanism of 6-Azauracil action in yeast.

## The Role of BUR1 in Transcription Elongation

**BUR1** is a kinase that, along with its cyclin partner BUR2, is recruited to actively transcribing genes. The **Bur1/Bur2** complex is considered a functional homolog of the mammalian Cdk9/Cyclin T complex (P-TEFb). While it can phosphorylate the C-terminal domain (CTD) of the largest subunit of RNAPII, Rpb1, its primary and essential substrates for promoting elongation are still under investigation. Evidence suggests that **Bur1** phosphorylates the transcription elongation factor Spt5, which in turn stimulates the recruitment of the PAF (Polymerase-Associated Factor) complex. The PAF complex is crucial for coupling transcription elongation with chromatin modification.

Mutations in **BUR1** lead to a decrease in the processivity of RNAPII, particularly towards the 3' ends of genes. This phenotype is exacerbated by the GTP-limiting conditions induced by 6-AU. The diagram below illustrates the central role of **BUR1** in the transcription elongation pathway.



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Caption: Role of **BUR1** kinase in transcription elongation.

## Quantitative Data

The following table summarizes typical concentrations of 6-azauracil and related compounds used in studies of **BUR1** function, as well as results from genetic screens.

| Parameter                             | Value                                                    | Cell Type / Condition                            | Reference |
|---------------------------------------|----------------------------------------------------------|--------------------------------------------------|-----------|
| 6-Azauracil (6-AU) Concentration      | 75 µg/ml                                                 | S. cerevisiae spot assay for bur1 mutants        |           |
| 25 µg/ml                              | S. cerevisiae ChIP experiments                           |                                                  |           |
| 100 µg/ml                             | S. cerevisiae Northern analysis                          |                                                  |           |
| 50 mg/ml                              | S. cerevisiae growth inhibition of pat1 mutant           |                                                  |           |
| Mycophenolic Acid (MPA) Concentration | 15 µg/ml                                                 | S. cerevisiae spot assay for bur1 mutants        |           |
| 15 µg/ml                              | S. cerevisiae Northern analysis                          |                                                  |           |
| Genetic Screen Results                | 42 out of ~3000 (1.5%)                                   | S. cerevisiae deletion mutants sensitive to 6-AU |           |
| 66 out of 3235                        | S. pombe deletion mutants with >50% fitness drop on 6-AU |                                                  |           |

## Experimental Protocols

### Protocol 1: 6-Azauracil Sensitivity Spot Assay

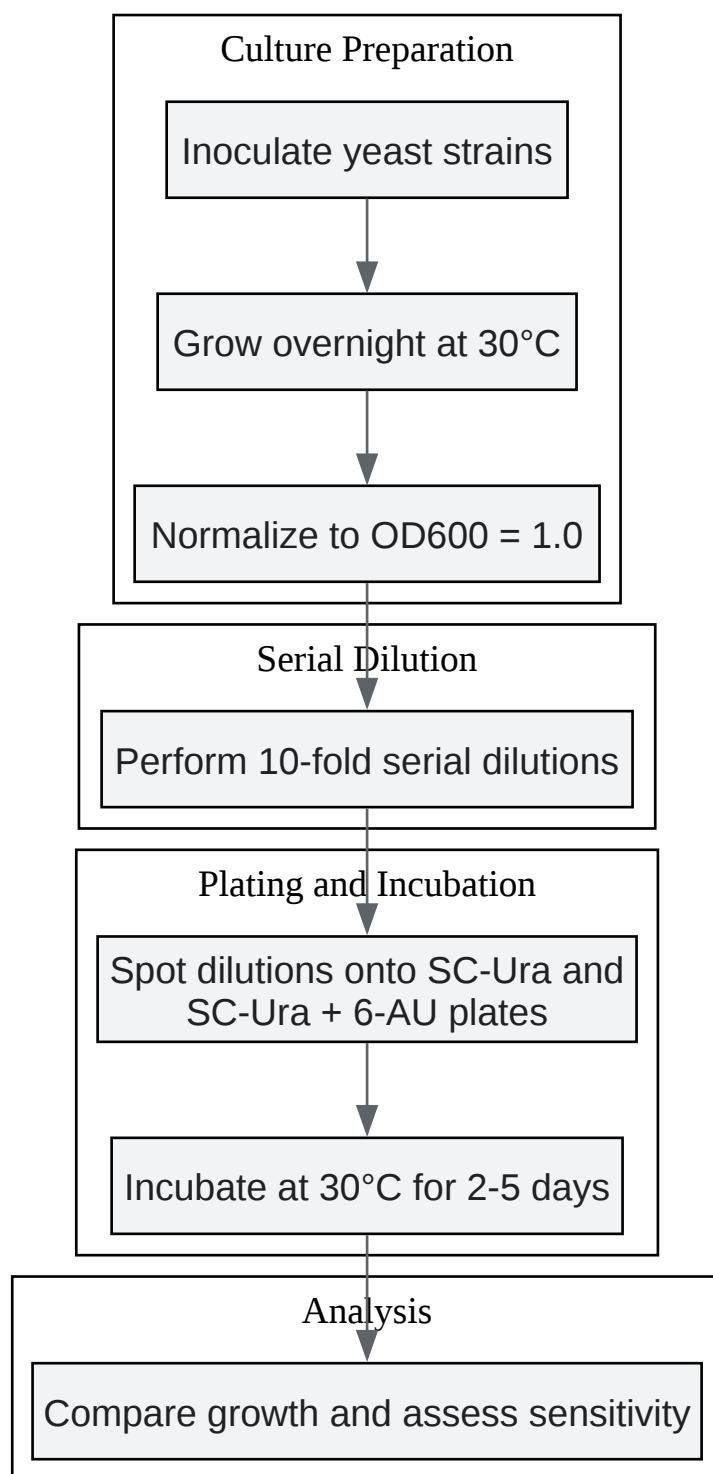
This assay is a simple and effective method to qualitatively assess the sensitivity of yeast strains to 6-AU.

Materials:

- Yeast strains to be tested (must be URA3+)
- YPD or appropriate selective liquid medium
- Synthetic Complete (SC) medium plates lacking uracil (SC-Ura)
- SC-Ura plates containing 6-azauracil (e.g., 75 µg/ml)
- 96-well microplate
- Sterile water or media for serial dilutions
- Incubator (30°C)

#### Procedure:

- Culture Preparation: Inoculate single colonies of each yeast strain into 3-5 ml of YPD or appropriate selective liquid medium. Grow overnight at 30°C with shaking until cultures reach saturation.
- Normalization: Measure the optical density at 600 nm (OD600) of each culture. Dilute the cultures to a starting OD600 of 1.0 in sterile water or media.
- Serial Dilutions: In a 96-well microplate, perform 10-fold serial dilutions of each normalized culture. For example, add 10 µl of the OD600=1.0 culture to 90 µl of sterile water ( $10^{-1}$  dilution), then 10 µl of the  $10^{-1}$  dilution to 90 µl of water ( $10^{-2}$  dilution), and so on, up to a  $10^{-4}$  or  $10^{-5}$  dilution.
- Spotting: Using a multichannel pipette or a replica platter, spot 3-5 µl of each dilution onto the SC-Ura (control) and SC-Ura + 6-AU plates.
- Incubation: Allow the spots to dry completely, then incubate the plates at 30°C for 2-5 days.
- Analysis: Compare the growth of the mutant strains to the wild-type control on both types of plates. A significant reduction in growth on the 6-AU containing plate compared to the control plate indicates sensitivity.



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Caption: Workflow for the 6-Azaauracil sensitivity spot assay.

## Protocol 2: Chromatin Immunoprecipitation (ChIP) to Assess RNAPII Occupancy

This protocol can be used to determine if the loss of **BUR1** function, or treatment with 6-AU, affects the distribution of RNAPII along a gene.

Materials:

- Yeast cultures (wild-type and **bur1** mutant)
- YPD medium
- 6-Azauracil (if testing drug effect)
- Formaldehyde (37%)
- Glycine (2.5 M)
- Lysis buffer
- Sonication buffer
- Glass beads (0.5 mm)
- Sonicator
- Antibody against an RNAPII subunit (e.g., Rpb1 or Rpb3)
- Protein A/G magnetic beads
- Wash buffers
- Elution buffer
- Proteinase K
- Phenol:chloroform:isoamyl alcohol
- Ethanol

- qPCR primers for different regions of a gene (e.g., promoter, 5' ORF, 3' ORF)
- qPCR master mix and instrument

Procedure:

- **Cell Growth and Cross-linking:** Grow yeast cultures to mid-log phase ( $OD_{600} \approx 0.5-0.8$ ). If applicable, add 6-AU (e.g., 25  $\mu\text{g/ml}$ ) and incubate for a specified time (e.g., 4 hours). Add formaldehyde to a final concentration of 1% and incubate for 15-20 minutes at room temperature to cross-link proteins to DNA. Quench the cross-linking by adding glycine to a final concentration of 125 mM and incubating for 5 minutes.
- **Cell Lysis:** Harvest cells by centrifugation, wash with cold TBS, and resuspend in lysis buffer. Lyse the cells by bead beating.
- **Chromatin Shearing:** Pellet the nuclei and resuspend in sonication buffer. Shear the chromatin to an average size of 200-500 bp using a sonicator.
- **Immunoprecipitation (IP):** Clarify the sonicated chromatin by centrifugation. Save a small aliquot as the "input" control. Incubate the remaining chromatin overnight at 4°C with an antibody against an RNAPII subunit. Add pre-blocked protein A/G magnetic beads and incubate for 2-4 hours at 4°C to capture the antibody-protein-DNA complexes.
- **Washes and Elution:** Wash the beads sequentially with low salt, high salt, LiCl, and TE buffers to remove non-specific binding. Elute the chromatin from the beads using elution buffer.
- **Reverse Cross-linking and DNA Purification:** Add NaCl to the eluates and input samples and incubate at 65°C overnight to reverse the cross-links. Treat with RNase A and then Proteinase K. Purify the DNA using phenol:chloroform extraction and ethanol precipitation.
- **Quantitative PCR (qPCR):** Resuspend the purified DNA in TE buffer. Perform qPCR using primers specific to different regions of a gene of interest (e.g., a long, constitutively active gene like PMA1).
- **Data Analysis:** Calculate the amount of immunoprecipitated DNA as a percentage of the input DNA for each primer set. Compare the RNAPII occupancy profiles between wild-type

and **bur1** mutant strains, or between treated and untreated samples. A decrease in the ratio of 3' to 5' signal in the mutant or 6-AU treated cells indicates a transcription elongation defect.

## Conclusion

The sensitivity of **bur1** mutants to 6-azauracil provides a robust and straightforward phenotype to investigate the role of this essential kinase in transcription elongation. The protocols and data presented here offer a framework for researchers to utilize 6-AU as a tool to probe **BUR1** function, identify genetic and physical interactors, and further elucidate the intricate mechanisms governing gene expression.

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## References

- 1. Use of RNA Yeast Polymerase II Mutants in Studying Transcription Elongation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/101101101/)]
- 2. 6-Azauracil inhibition of GTP biosynthesis in *Saccharomyces cerevisiae* - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/101101101/)]
- 3. [researchgate.net](https://researchgate.net/publication/312121212) [[researchgate.net](https://researchgate.net/publication/312121212)]
- 4. 6-azauracil sensitivity assay for yeast - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/101101101/)]
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